

Definitive Disposal Guide: 2,4-Dichloro-6-fluoro-3-methylquinoline

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Compound of Interest

Compound Name: 2,4-Dichloro-6-fluoro-3-methylquinoline

CAS No.: 1259438-77-1

Cat. No.: B2450605

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Executive Safety Summary

Immediate Action Required: Treat **2,4-Dichloro-6-fluoro-3-methylquinoline** as a Halogenated Hazardous Waste. Under no circumstances should this compound be disposed of via municipal sinks, trash, or evaporation.

This compound presents specific risks due to its halogen content (Chlorine and Fluorine).^{[1][2]} Improper disposal or combustion can release hydrogen chloride (HCl), hydrogen fluoride (HF), and nitrogen oxides (NOx), posing severe respiratory and environmental hazards.

Core Prohibitions (The "Never" List):

- NEVER mix with strong oxidizing agents (e.g., concentrated nitric acid, permanganates).
- NEVER dispose of down the drain (aquatic toxicity risk).^[1]
- NEVER autoclave waste containing this compound (risk of volatilizing toxic halides).^[1]

Chemical Profile & Hazard Identification

Effective disposal requires accurate characterization.^[1] Use the data below to complete hazardous waste tags.

Parameter	Specification
CAS Number	1259441-58-1
Molecular Formula	C ₁₀ H ₆ Cl ₂ FN
Physical State	Solid (Powder/Crystalline)
Solubility	Low in water; soluble in organic solvents (DMSO, DCM, Methanol)
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), STOT SE 3 (H335)
Combustion Byproducts	Hydrogen Chloride (HCl), Hydrogen Fluoride (HF), Nitrogen Oxides (NO _x), Carbon Monoxide (CO)

GHS Hazard Classification^{[1][3][4]}

- Signal Word: WARNING
- H302: Harmful if swallowed.^{[1][3]}
- H315: Causes skin irritation.^{[1][3][4][5]}
- H319: Causes serious eye irritation.^{[1][3][4][5][6]}
- H335: May cause respiratory irritation.^{[1][3]}
- H410: Very toxic to aquatic life with long-lasting effects (Precautionary assignment for halogenated heterocycles).^{[1][7]}

Personal Protective Equipment (PPE) Matrix

Before handling waste containers, verify the following PPE is active.

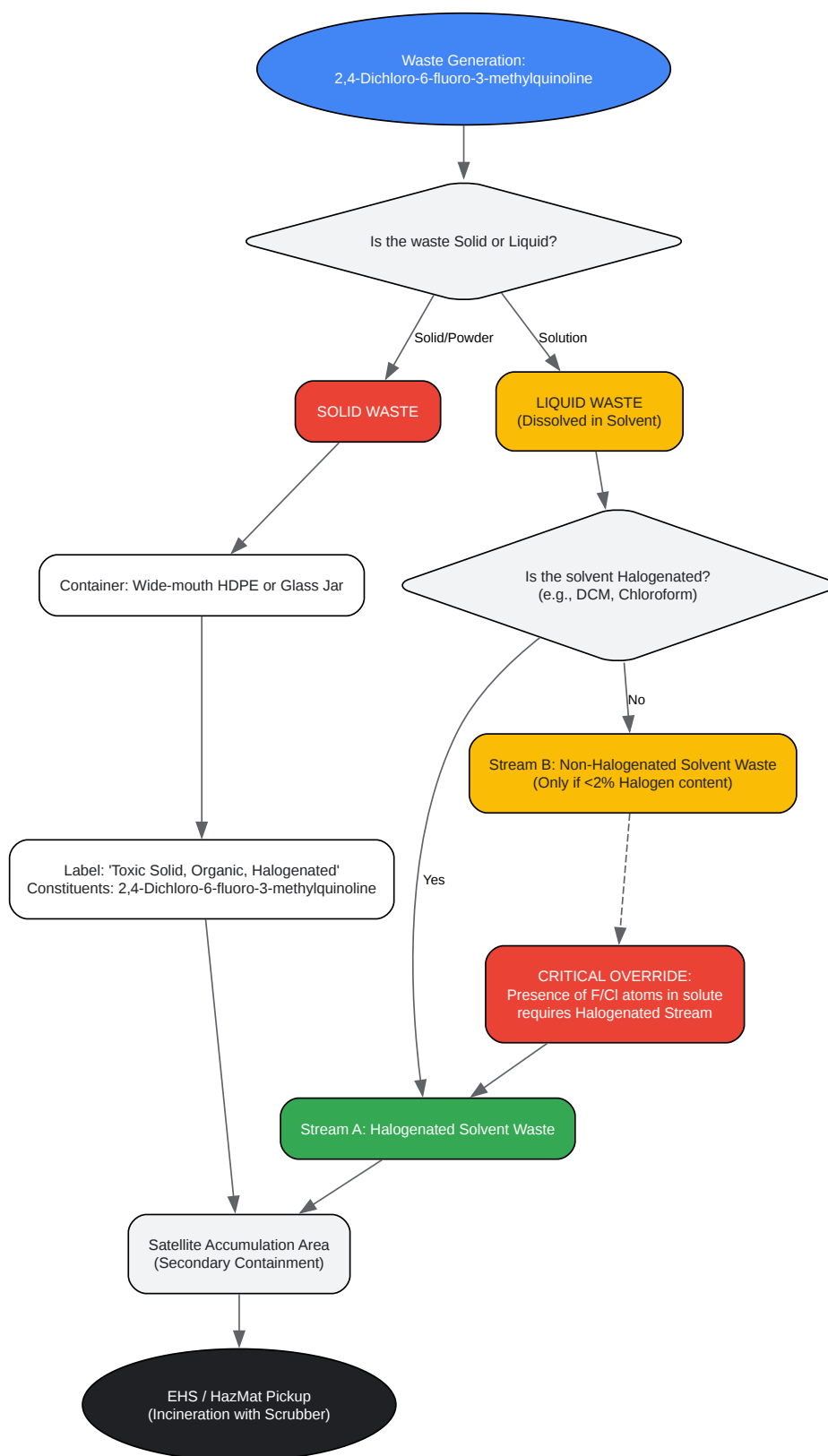
Protection Zone	Requirement	Rationale
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Prevents inhalation of dust or volatile organic vapors.[1]
Hand	Double Nitrile Gloves (0.11 mm min)	Quinoline derivatives can penetrate standard latex; double layering provides breakthrough protection.[1]
Eye	Chemical Splash Goggles	Protects against dust ingress and splashes if in solution.[1]
Body	Lab Coat (Buttoned) + Long Pants	Prevents dermal absorption via dust settling on clothing.[1]

Waste Segregation & Disposal Workflow

The presence of Fluorine and Chlorine mandates a specific disposal stream.[1] Do not commingle with non-halogenated solvents.[1][2][8]

Decision Logic: Solid vs. Liquid Waste

The following diagram outlines the critical decision points for segregating this chemical.



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Figure 1: Decision logic for segregating **2,4-Dichloro-6-fluoro-3-methylquinoline** waste. Note the critical override for liquid waste: the halogenated nature of the solute dictates the waste stream, regardless of the solvent.

Detailed Procedural Protocols

Protocol A: Solid Waste Disposal (Pure Substance/Contaminated Solids)

Applicability: Expired pure chemical, contaminated weighing boats, paper towels, and silica gel from chromatography.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or clear glass jar with a screw-top lid.[\[1\]](#)
- Transfer:
 - Perform all transfers inside a fume hood to capture dust.[\[1\]](#)
 - Use a disposable spatula or scoop.[\[1\]](#)
 - Do not sweep dust into the air; use a damp paper towel to wipe surfaces and add the towel to the waste.
- Labeling:
 - Attach a hazardous waste tag immediately.[\[1\]](#)
 - Chemical Name: Write "**2,4-Dichloro-6-fluoro-3-methylquinoline**". Do not use abbreviations or chemical structures alone.
 - Hazard Checkbox: Mark "Toxic" and "Irritant".[\[1\]](#)
- Storage: Close lid tightly. Place in secondary containment (plastic bin) to capture potential leaks.[\[1\]](#)

Protocol B: Liquid Waste Disposal (Reaction Mixtures/Mother Liquors)

Applicability: Solutions in DCM, Ethyl Acetate, Methanol, or DMSO.

- Stream Identification: Because the solute contains Chlorine and Fluorine, the entire solution must be classified as Halogenated Solvent Waste, even if the solvent itself is non-halogenated (e.g., Methanol).
- Compatibility Check: Ensure the waste container does not contain strong acids or oxidizers.
[\[1\]](#)[\[8\]](#)
- Transfer:
 - Use a funnel with a splash guard.[\[1\]](#)
 - Leave at least 10% headspace in the container for thermal expansion.[\[1\]](#)
- Labeling:
 - List all solvents by percentage (e.g., "95% Dichloromethane, 5% Methanol").
 - Add "Trace: **2,4-Dichloro-6-fluoro-3-methylquinoline**".[\[1\]](#)

Protocol C: Spill Response (Emergency)

Minor Spill (< 5g/5mL):

- Alert: Notify nearby personnel.
- PPE: Don double nitrile gloves, goggles, and lab coat.[\[9\]](#)
- Containment:
 - Solid: Cover with wet paper towels to prevent dust dispersion.[\[1\]](#) Scoop into a bag.
 - Liquid: Cover with absorbent pads or vermiculite.[\[1\]](#)

- Clean: Wipe area with soap and water.^[1]^[3] Dispose of all cleanup materials as Solid Hazardous Waste.

Major Spill (> 5g/5mL) or Outside Fume Hood:

- Evacuate: Clear the area immediately.
- Isolate: Close doors and post "Do Not Enter" signage.
- Contact: Call EHS/Security immediately. Do not attempt cleanup without respiratory protection (N95/P100 minimum, potentially SCBA depending on volatility).

Regulatory & Compliance Context

EPA/RCRA Classification (USA): While this specific CAS is not a "P-listed" or "U-listed" waste by default, it exhibits characteristics of toxicity.^[1] Under the "Cradle-to-Grave" liability (RCRA), the generator is responsible for proper characterization.^[1]

- Destruction Method: The only acceptable destruction method is High-Temperature Incineration at a permitted facility equipped with acid gas scrubbers to neutralize the HF and HCl generated during combustion.^[1]

Transport (DOT):

- Proper Shipping Name: Toxic solids, organic, n.o.s. (**2,4-Dichloro-6-fluoro-3-methylquinoline**)^[1]
- Hazard Class: 6.1 (Keep away from food/feedstuffs).^[1]

References

- PubChem. (2025).^[1] **2,4-Dichloro-6-fluoro-3-methylquinoline** (Compound).^[1]^[10]^[11] National Library of Medicine.^[1] [\[Link\]](#)^[1]
- University of Illinois DRS. (2022).^[1] Halogenated Organic Liquids - Disposal Guidelines. Division of Research Safety.^[1]^[8] [\[Link\]](#)

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